

Technical Support Center: Lurasidone Metabolite 14283 Hydrochloride

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Compound of Interest

Compound Name: *Lurasidone Metabolite 14283 hydrochloride*

Cat. No.: *B602669*

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Lurasidone Metabolite 14283 hydrochloride**, focusing on its solubility challenges.

Frequently Asked Questions (FAQs)

Q1: What is **Lurasidone Metabolite 14283 hydrochloride**?

A1: **Lurasidone Metabolite 14283 hydrochloride** is a major active metabolite of Lurasidone, an atypical antipsychotic medication approved for the treatment of schizophrenia and bipolar depression.[1][2] Lurasidone and its active metabolites act as antagonists at dopamine D2 and serotonin 5-HT2A and 5-HT7 receptors, and as a partial agonist at the 5-HT1A receptor.

Q2: Why is the solubility of **Lurasidone Metabolite 14283 hydrochloride** a concern?

A2: Like its parent compound, Lurasidone, which is practically insoluble in water, **Lurasidone Metabolite 14283 hydrochloride** can present solubility challenges.[3] Poor aqueous solubility can lead to difficulties in preparing stock solutions, inconsistencies in in vitro assays, and low bioavailability in in vivo studies.

Q3: What are the known solvents for **Lurasidone Metabolite 14283 hydrochloride**?

A3: **Lurasidone Metabolite 14283 hydrochloride** has been shown to be soluble in ethanol.[1]
[2] Co-solvent systems are also effective for preparing solutions for in vivo experiments. For specific quantitative data, please refer to the data table below.

Data Presentation: Solubility of Lurasidone Metabolite 14283 Hydrochloride

Solvent/System	Concentration	Observation	Application
Ethanol	100 mg/mL (183.44 mM)	Requires sonication	In Vitro Stock
Chloroform	Soluble	-	General Laboratory Use
10% EtOH / 40% PEG300 / 5% Tween-80 / 45% Saline	≥ 2.5 mg/mL (4.59 mM)	Clear solution	In Vivo
10% EtOH / 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL (4.59 mM)	Clear solution	In Vivo
10% EtOH / 90% corn oil	≥ 2.5 mg/mL (4.59 mM)	Clear solution	In Vivo

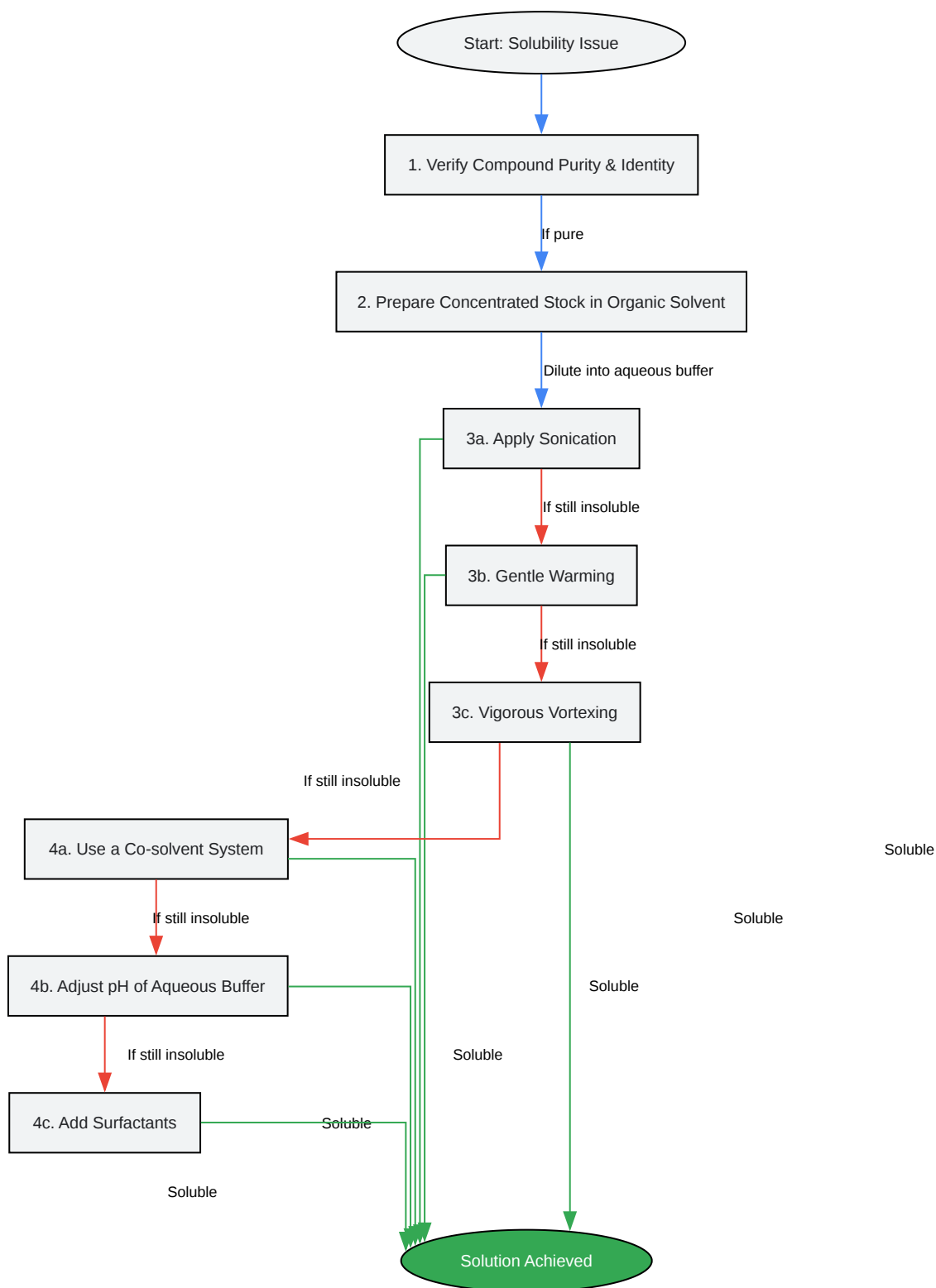
Note: Comprehensive quantitative solubility data in a wide range of common laboratory solvents such as DMSO, DMF, and acetonitrile is not readily available in the public domain. The information above is based on data from commercial suppliers.[1][2][4][5]

Troubleshooting Guide for Solubility Issues

Q4: I am having trouble dissolving **Lurasidone Metabolite 14283 hydrochloride** in my desired buffer. What can I do?

A4: If you are encountering solubility issues, consider the following troubleshooting steps, which are also illustrated in the workflow diagram below.

Troubleshooting Workflow for Solubility Issues



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Caption: A logical workflow for troubleshooting solubility issues.

Step-by-Step Troubleshooting:

- Start with an Organic Stock Solution: First, attempt to dissolve the compound in an organic solvent like ethanol, as high solubility has been reported.^{[1][2]}
- Use Physical Dissolution Aids:
 - Sonication: Use an ultrasonic bath to break down particles and increase the surface area for dissolution.^{[1][2]}
 - Gentle Warming: Briefly warm the solution (e.g., to 37°C) to increase solubility. Be cautious, as prolonged heating can degrade the compound.
 - Vortexing: Vigorous mixing can aid in the dissolution of stubborn particles.
- Optimize Your Aqueous Medium:
 - Co-solvents: If you need to dilute the organic stock into an aqueous buffer for your experiment, consider using a co-solvent system. The in vivo formulations in the table above provide good starting points.
 - pH Adjustment: As a hydrochloride salt, the solubility of Lurasidone Metabolite 14283 can be pH-dependent. Lowering the pH of your aqueous buffer may improve solubility.
 - Surfactants: The addition of a small amount of a biocompatible surfactant, such as Tween-80 or Polysorbate 80, can help to wet the compound and improve its dispersion and solubility.

Q5: My compound precipitates out of solution over time. How can I prevent this?

A5: Precipitation upon storage can be due to several factors:

- Supersaturation: You may have created a supersaturated solution that is not stable long-term. Try preparing a slightly lower concentration.
- Temperature Changes: Solubility is often temperature-dependent. If you prepared the solution warm, it might precipitate upon cooling to room temperature or 4°C. Store the solution at the temperature it will be used at, if possible, or prepare it fresh.

- **Solvent Evaporation:** Ensure your storage container is tightly sealed to prevent solvent evaporation, which would increase the compound's concentration and could lead to precipitation.
- **pH Shift:** The pH of your solution may change over time, affecting solubility. Ensure your buffer has sufficient capacity.

For long-term storage, it is recommended to store stock solutions at -20°C or -80°C in an appropriate organic solvent.[\[1\]](#)[\[2\]](#)

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in Ethanol for In Vitro Use

- Weigh out the required amount of **Lurasidone Metabolite 14283 hydrochloride** (Molecular Weight: 545.14 g/mol). For 1 mL of a 10 mM solution, you will need 5.45 mg.
- Add the appropriate volume of 100% ethanol. For a 10 mM solution, this would be 1 mL for every 5.45 mg of the compound.
- Vortex the solution vigorously.
- Place the vial in an ultrasonic water bath for 5-10 minutes to ensure complete dissolution.[\[1\]](#)[\[2\]](#)
- Visually inspect the solution to ensure there are no visible particles.
- For storage, aliquot into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[\[2\]](#)

Protocol 2: Preparation of a Formulation for In Vivo Administration

This protocol is based on a successful co-solvent system reported for **Lurasidone Metabolite 14283 hydrochloride**.[\[1\]](#)[\[2\]](#)

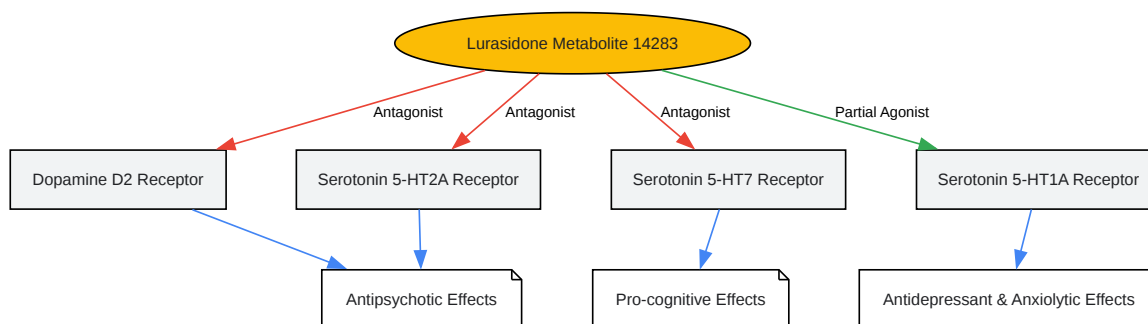
- Prepare a concentrated stock solution of the metabolite in ethanol (e.g., 25 mg/mL).
- In a separate sterile tube, add 400 µL of PEG300 for every 1 mL of the final formulation.

- To the PEG300, add 100 μ L of your ethanol stock solution and mix thoroughly.
- Add 50 μ L of Tween-80 and mix until the solution is homogeneous.
- Add 450 μ L of sterile saline to bring the final volume to 1 mL.
- Mix the final solution thoroughly. The final concentration will be 2.5 mg/mL.

Signaling Pathway

Lurasidone and its active metabolite, 14283, exert their antipsychotic and antidepressant effects through a complex interaction with several neurotransmitter receptors. The diagram below illustrates a simplified putative signaling pathway.

Simplified Signaling Pathway of Lurasidone and its Active Metabolite



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